

Application Notes and Protocols for LMP7-IN-1

In Vitro Assays

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Compound of Interest

Compound Name: LMP7-IN-1

Cat. No.: B15581470

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Abstract

This document provides detailed protocols and application notes for the in vitro characterization of **LMP7-IN-1**, a potent and selective inhibitor of the immunoproteasome subunit LMP7 ($\beta 5i$). Low molecular mass protein 7 (LMP7), also known as Proteasome Subunit Beta 8 (PSMB8), is a critical component of the immunoproteasome, playing a key role in antigen presentation, regulation of inflammatory responses, and apoptosis.^{[1][2][3]} These protocols are designed for researchers in immunology, oncology, and drug discovery to assess the efficacy and selectivity of LMP7 inhibitors.

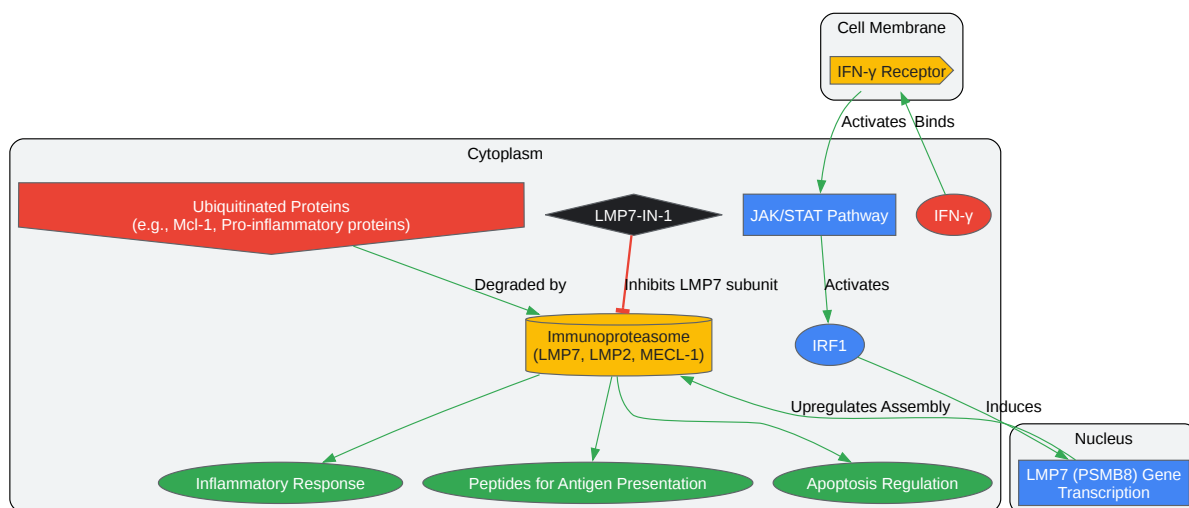
Introduction

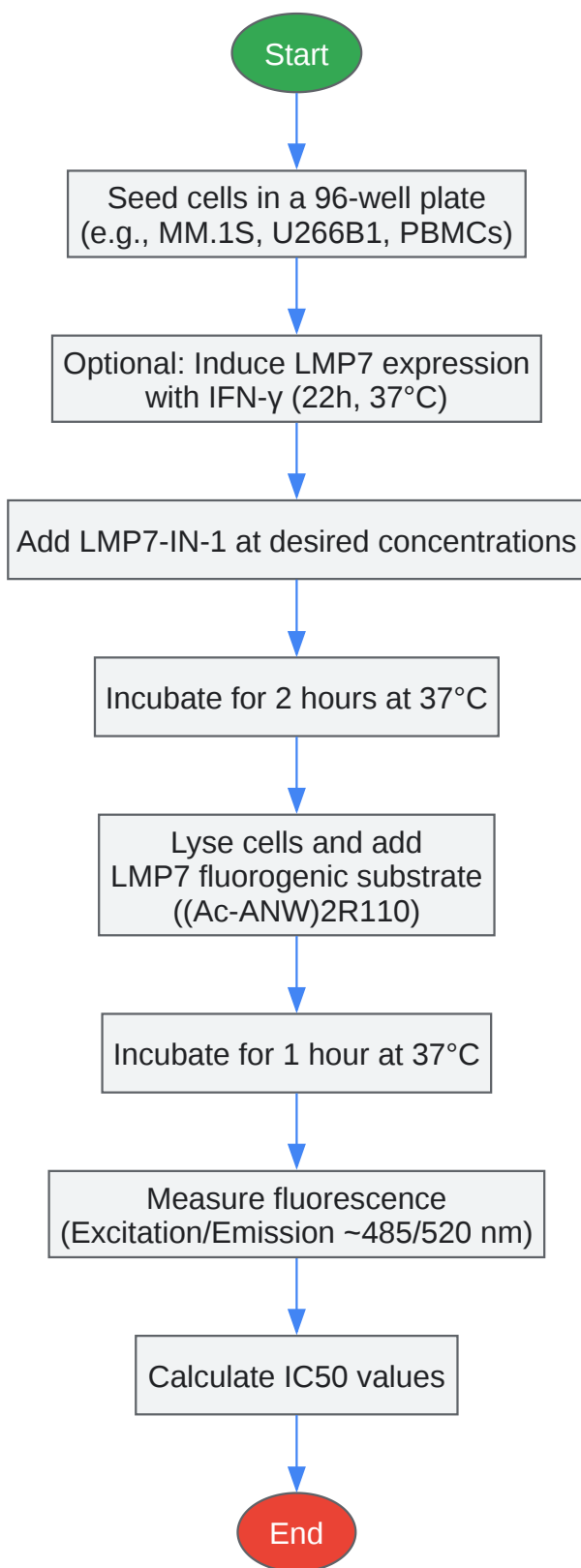
The immunoproteasome is a specialized form of the proteasome that is predominantly expressed in hematopoietic cells and is upregulated in other cell types upon stimulation with pro-inflammatory cytokines like interferon-gamma (IFN- γ).^{[4][5]} It is composed of three catalytic subunits: LMP2 ($\beta 1i$), MECL-1 ($\beta 2i$), and LMP7 ($\beta 5i$), which replace their constitutive counterparts ($\beta 1$, $\beta 2$, and $\beta 5$) in the standard proteasome.^[5] LMP7 possesses chymotrypsin-like activity and is crucial for processing proteins into peptides for presentation by MHC class I molecules, thereby initiating CD8⁺ T cell responses.^{[1][4]} Dysregulation of LMP7 activity has been implicated in various autoimmune diseases and cancers, making it an attractive therapeutic target.^{[2][3]}

LMP7-IN-1 is a boronic acid derivative that acts as a potent and selective inhibitor of LMP7 with a reported IC₅₀ of 1.83 nM.[6] This document outlines a detailed protocol for determining the in vitro potency of **LMP7-IN-1** using a cell-based assay that measures the proteolytic activity of LMP7.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the general signaling pathway involving LMP7 and the experimental workflow for its inhibition assay.





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